

An In-depth Technical Guide to Butyldimethylsilane: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Butyldimethylsilane*

Cat. No.: *B7827308*

[Get Quote](#)

Introduction

Butyldimethylsilane, a member of the organosilane family, is a versatile and valuable reagent in modern chemical synthesis. Characterized by the presence of a reactive silicon-hydride (Si-H) bond, this compound serves as a mild reducing agent and a precursor for the introduction of the bulky tert-butyldimethylsilyl (TBDMS) protecting group, a cornerstone in the synthesis of complex molecules within the pharmaceutical and materials science sectors.^{[1][2]} Its unique combination of steric bulk and reactivity allows for high selectivity in a variety of chemical transformations. This guide provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and safe handling of **butyldimethylsilane** for researchers, scientists, and drug development professionals.

Molecular Identity and Physicochemical Characteristics

A thorough understanding of a reagent's fundamental properties is paramount for its effective and safe utilization in a laboratory setting. This section details the key identifiers and

physicochemical properties of **butyldimethylsilane**.

Chemical Structure and Nomenclature

- Systematic Name: **butyldimethylsilane**
- Synonyms: tert-**Butyldimethylsilane**, TBDMS-H[2][3]
- CAS Number: 29681-57-0[2][4]
- Molecular Formula: C₆H₁₆Si[2][4]
- Molecular Weight: 116.28 g/mol [4][5]

Caption: Molecular structure of **butyldimethylsilane**.

Physicochemical Properties

The physical properties of **butyldimethylsilane** are summarized in the table below. It is a colorless, volatile, and flammable liquid under standard conditions.[1][4][6]

Property	Value	Reference(s)
Appearance	Colorless clear liquid	[1][2]
Boiling Point	81-83 °C	[4][7]
Density	0.701 g/mL at 25 °C	[4][8]
Refractive Index (n ₂₀ /D)	1.40	[1][4]
Flash Point	-11 °C	[4][9]

Spectral Data

The structural identity of **butyldimethylsilane** is unequivocally confirmed by various spectroscopic techniques.

- ¹H NMR: The proton NMR spectrum is characterized by a singlet for the nine equivalent protons of the tert-butyl group, a singlet for the six equivalent protons of the two methyl

groups attached to silicon, and a multiplet for the single proton of the Si-H bond.[10][11]

- ¹³C NMR: The carbon NMR spectrum displays distinct signals for the methyl and quaternary carbons of the tert-butyl group, as well as a signal for the methyl carbons directly bonded to the silicon atom.[12]
- IR Spectroscopy: The infrared spectrum prominently features a strong absorption band corresponding to the Si-H stretching vibration, typically observed in the region of 2100-2200 cm⁻¹. Other characteristic peaks include those for C-H stretching and bending vibrations.[5]
- Mass Spectrometry: The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule, which is consistent with its structure.[5]

Synthesis and Reactivity

Butyldimethylsilane is primarily synthesized on an industrial scale through a rearrangement reaction.

Industrial Synthesis

An industrial preparation method involves the Lewis acid-catalyzed rearrangement of tert-butylchlorodimethylsilane and methyldichlorosilane.[2] The reaction mixture is then subjected to fractional distillation to yield high-purity **butyldimethylsilane**. [2]

Caption: Industrial synthesis of **butyldimethylsilane**.

Core Reactivity: The Si-H Bond

The synthetic utility of **butyldimethylsilane** is dominated by the reactivity of its silicon-hydride bond. This bond can participate in a variety of transformations, most notably hydrosilylation and reduction reactions.

Hydrosilylation: This is the addition of the Si-H bond across an unsaturated bond, such as an alkene or alkyne.[13][14] This reaction is a powerful method for the formation of carbon-silicon bonds and is often catalyzed by transition metals, particularly platinum complexes.[12][14][15] The mechanism typically involves oxidative addition of the silane to the metal center, followed by olefin insertion and reductive elimination.[14]

Reduction of Carbonyls: **Butyldimethylsilane** is an effective and selective reducing agent for carbonyl compounds such as aldehydes and ketones.[12] The reaction is typically catalyzed and proceeds under mild conditions to afford the corresponding alcohols.[12]

Applications in Chemical Synthesis

The unique properties of **butyldimethylsilane** make it a valuable tool in organic synthesis, particularly in the pharmaceutical industry.

Silylating Agent for Protecting Groups

While tert-butyldimethylsilyl chloride (TBSCl) is more commonly used for the direct introduction of the TBDMS protecting group, **butyldimethylsilane** can also serve as a precursor.[16][17] For instance, it can be converted to TBSCl, which is then used to protect alcohols, a crucial step in multi-step syntheses of complex molecules.[6][8] The TBDMS group is favored for its steric bulk, which provides stability under a wide range of reaction conditions, and its selective removal under mild acidic conditions or with fluoride ion sources.[8][16]

Mild and Selective Reducing Agent

The Si-H bond in **butyldimethylsilane** allows it to function as a mild reducing agent. This is particularly useful for the chemoselective reduction of aldehydes and ketones in the presence of other reducible functional groups.[12]

Caption: General scheme for the reduction of a ketone using **butyldimethylsilane**.

Safety, Handling, and Storage

Butyldimethylsilane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[1]

- Hazards: Highly flammable liquid and vapor.[4] Causes skin and eye irritation.[4] May cause respiratory irritation.[4][5]
- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, and a lab coat are mandatory.[18]

- Handling: Avoid contact with skin, eyes, and clothing.^[1] Keep away from heat, sparks, and open flames.^{[3][4]} Ground all equipment to prevent static discharge.^[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from oxidizing agents.^{[4][19]}

Experimental Protocol: Silylation of a Primary Alcohol

This protocol provides a general procedure for the protection of a primary alcohol using **butyldimethylsilane**.

Objective: To protect the primary hydroxyl group of geraniol as its tert-butyldimethylsilyl ether.
^[9]

Materials:

- Geraniol
- **Butyldimethylsilane** (t-BuMe₂SiH)
- Tetrabutylammonium fluoride (TBAF) solution (1M in THF)
- N-Methyl-2-pyrrolidone (NMP), dried and degassed
- Water
- Silica gel for column chromatography
- Hexane
- Ether
- Round-bottom flask
- Magnetic stirrer
- Argon supply

- Standard glassware for workup and chromatography

Procedure:

- To a dried round-bottom flask under an argon atmosphere, add geraniol (1.00 mmol) and NMP (2 mL).
- Add the TBAF solution (20 μ L, 0.02 mmol) to the flask.
- Add **butyldimethylsilane** (1.50 mmol) to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature for 60 minutes.
- Upon completion of the reaction (monitored by TLC), quench the reaction by adding water.
- Extract the product with a suitable organic solvent (e.g., ether).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a mixture of hexane and ether (e.g., 300:1) as the eluent to afford the desired TBDMS ether of geraniol.[9]

Conclusion

Butyldimethylsilane is a reagent of significant utility in contemporary organic synthesis. Its role as a precursor to the robust TBDMS protecting group and its application as a mild reducing agent underscore its versatility. A comprehensive understanding of its physicochemical properties, reactivity, and handling requirements, as detailed in this guide, is essential for its safe and effective application in research and development, particularly within the pharmaceutical and materials science domains.

References

- Ereztech. tert-**Butyldimethylsilane** | TBDMS | C₆H₁₆Si. [\[Link\]](#)
- Gelest, Inc. t-BUTYLDIMETHYLSILANOL. [\[Link\]](#)

- PubChem. tert-**Butyldimethylsilane**. [[Link](#)]
- Percec, V., & Marciniak, B. (Eds.). (2013).
- Ogilvie, K. K. (1973). The tert-Butyldimethylsilyl Group as a Protecting Group in Deoxynucleosides. Tetrahedron Letters, 14(25), 2205-2208.
- Chemistry LibreTexts. Hydrosilylation. [[Link](#)]
- Greene, T. W., & Wuts, P. G. (2014). Greene's Protective Groups in Organic Synthesis. John Wiley & Sons.
- Biswas, T. (2022, February 5). Hydrosilylation (Si-H addition): Basic idea, Reaction Mechanism, examples (MCQ). YouTube. [[Link](#)]
- SpectraBase. **Butyldimethylsilane** - Optional[¹³C NMR] - Chemical Shifts. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. s3.amazonaws.com [s3.amazonaws.com]
2. CN105330683A - Industrial preparation method for t-butyldimethylsilane - Google Patents [patents.google.com]
3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
4. gelest.com [gelest.com]
5. (2-BROMOETHOXY)-TERT-BUTYLDIMETHYLSILANE | 86864-60-0 [chemicalbook.com]
6. tert-Butyldimethylsilyl chloride synthesis - chemicalbook [chemicalbook.com]
7. cellbiolabs.com [cellbiolabs.com]
8. researchgate.net [researchgate.net]
9. tert-Butyldimethylsilane | 29681-57-0 | TCI AMERICA [tcichemicals.com]
10. scispace.com [scispace.com]

- [11. researchgate.net \[researchgate.net\]](#)
- [12. youtube.com \[youtube.com\]](#)
- [13. api.pageplace.de \[api.pageplace.de\]](#)
- [14. chem.libretexts.org \[chem.libretexts.org\]](#)
- [15. Hydrosilylation Catalyst \[sigmaaldrich.com\]](#)
- [16. tert-Butyldimethylsilyl Chloride: 3 Powerful Protection Uses \[ketonepharma.com\]](#)
- [17. tert-Butyldimethylsilyl chloride: Synthesis, application and metabolism_Chemicalbook \[chemicalbook.com\]](#)
- [18. echemi.com \[echemi.com\]](#)
- [19. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Butyldimethylsilane: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7827308/docs#an-in-depth-technical-guide-to-butyldimethylsilane-properties-synthesis-and-applications\]](https://www.benchchem.com/product/b7827308/docs#an-in-depth-technical-guide-to-butyldimethylsilane-properties-synthesis-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)